

Application Notes and Protocols for Tadeonal (Polygodial)

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Compound of Interest

Compound Name: Tadeonal
CAS No.: 6754-20-7
Cat. No.: B190429

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tadeonal, more commonly known as Polygodial, is a naturally occurring sesquiterpene dialdehyde.^{[1][2][3]} It is isolated from various plant species, including the leaves of certain peppers, mountain pepper, and water-pepper, as well as from some marine organisms.^{[1][2]} Chemically, it is a drimane-type sesquiterpene with the molecular formula $C_{15}H_{22}O_2$.^{[1][2]} Polygodial is recognized for its potent biological activities, which include broad-spectrum antifungal, antimicrobial, and antinociceptive properties.^{[1][2]} Its pungent flavor is attributed to the activation of the transient receptor potential cation channel TRPA1.^{[1][2]}

These notes provide best practices for the storage and handling of **Tadeonal**, detailed experimental protocols for its use in antifungal research, and an overview of its mechanism of action.

Chemical and Physical Properties

The fundamental properties of **Tadeonal** (Polygodial) are summarized below.

Property	Value	Source
Synonyms	Polygodial, Tadeonal	[1] [3] [4]
CAS Number	6754-20-7	[1] [3]
Molecular Formula	C ₁₅ H ₂₂ O ₂	[1] [4]
Molecular Weight	234.3 g/mol	[1] [4]
Appearance	Crystalline solid	[1]
Purity	≥97-98%	[1]
λ _{max}	230 nm	[1]

Best Practices for Storage and Handling

Proper storage and handling are critical to maintain the integrity and stability of **Tadeonal**.

Storage

- Temperature: Store **Tadeonal** at -20°C for long-term stability.[\[1\]](#)
- Stability: When stored correctly at -20°C, the compound is stable for at least four years.[\[1\]](#)
- Container: Keep the compound in its original, tightly sealed vial.
- Light: Protect from light by storing it in the original carton or an opaque container.
- Inert Atmosphere: For maximum stability, especially once a solution is prepared, consider storage under an inert atmosphere (e.g., argon or nitrogen).

Handling

- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn when handling **Tadeonal**.
- Ventilation: Handle in a well-ventilated area or a chemical fume hood.
- Incompatibilities: Avoid contact with strong oxidizing agents.[\[5\]](#)

- Hazard Information: According to the available Safety Data Sheet (SDS), **Tadeonal** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[5] No specific hazard pictograms or statements are assigned.[5] However, as with any research chemical, unnecessary exposure should be avoided.
- First Aid:
 - Skin Contact: The product is generally not irritating to the skin. In case of contact, wash with soap and water.[5]
 - Eye Contact: Rinse opened eyes for several minutes under running water.[5]
 - Inhalation: Supply fresh air; consult a doctor in case of complaints.[5]
 - Ingestion: If symptoms persist, consult a doctor.[5]

Preparation of Stock Solutions

Tadeonal is soluble in several organic solvents. Prepare stock solutions as needed and store them appropriately.

Solvent	Solubility
DMSO	20 mg/mL
DMF	14 mg/mL
Ethanol	20 mg/mL
Ethanol:PBS (pH 7.2) (1:40)	0.02 mg/mL

Data sourced from Cayman Chemical product information sheet.[1]

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Calculate the required mass of **Tadeonal** (Molecular Weight: 234.3 g/mol). For 1 mL of a 10 mM solution, you will need 0.2343 mg.
- Weigh the required amount of **Tadeonal** into a sterile microcentrifuge tube.

- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex thoroughly until the solid is completely dissolved.
- Aliquot into smaller volumes to avoid repeated freeze-thaw cycles.
- Store stock solution aliquots at -20°C.

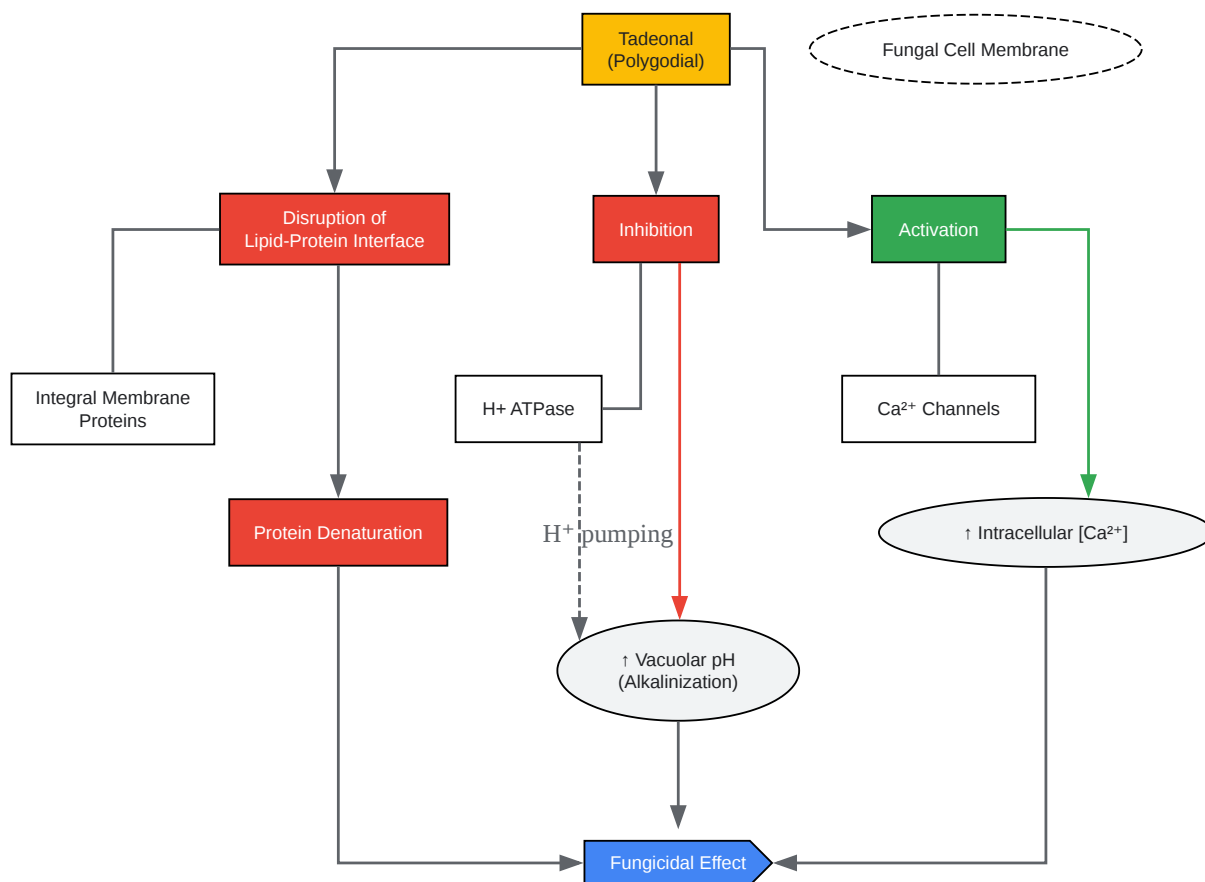
Mechanism of Action

Tadeonal exerts its biological effects through multiple mechanisms, primarily its potent antifungal action and activation of sensory ion channels.

Antifungal Mechanism

The antifungal activity of **Tadeonal** is multifaceted and primarily targets the fungal cell membrane.

- **Membrane Disruption:** It acts as a nonionic surfactant, disrupting the lipid-protein interface of integral membrane proteins, which leads to the denaturation of their functional conformation. [\[2\]](#)
- **ATPase Inhibition:** It inhibits the plasma membrane H⁺-ATPase, which disrupts proton pumping and leads to an increase in vacuolar pH (alkalinization).
- **Ion Homeostasis Disruption:** **Tadeonal** has been shown to increase the influx of calcium (Ca²⁺) and inhibit glucose-induced Ca²⁺ signaling in yeast.
- **TORC1 Signaling:** Studies in *Saccharomyces cerevisiae* suggest that the Target of Rapamycin Complex 1 (TORC1) signaling pathway plays a central role in resistance to **Tadeonal**.



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Antifungal mechanism of **Tadeonal** (Polygodial).

TRPA1 Activation

Tadeonal is a potent activator of the TRPA1 ion channel, a sensor for pungent and irritant compounds.[1][2]

- EC₅₀ Value: It activates TRPA1 with an EC₅₀ of approximately 59 nM to 400 nM.[1]

- Selectivity: It is selective for TRPA1 over other related channels like TRPV1, TRPV2, TRPV3, TRPV4, and TRPM8.
- Effect: Activation of TRPA1 in sensory neurons leads to an influx of cations (like Ca^{2+}), causing the sensation of pungency and potentially leading to antinociception through desensitization of these neurons.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following is a representative protocol for determining the antifungal susceptibility of a yeast species, such as *Candida albicans*, to **Tadeonal** using the broth microdilution method. This protocol is based on established standards.

Protocol: Antifungal Susceptibility Testing (Broth Microdilution)

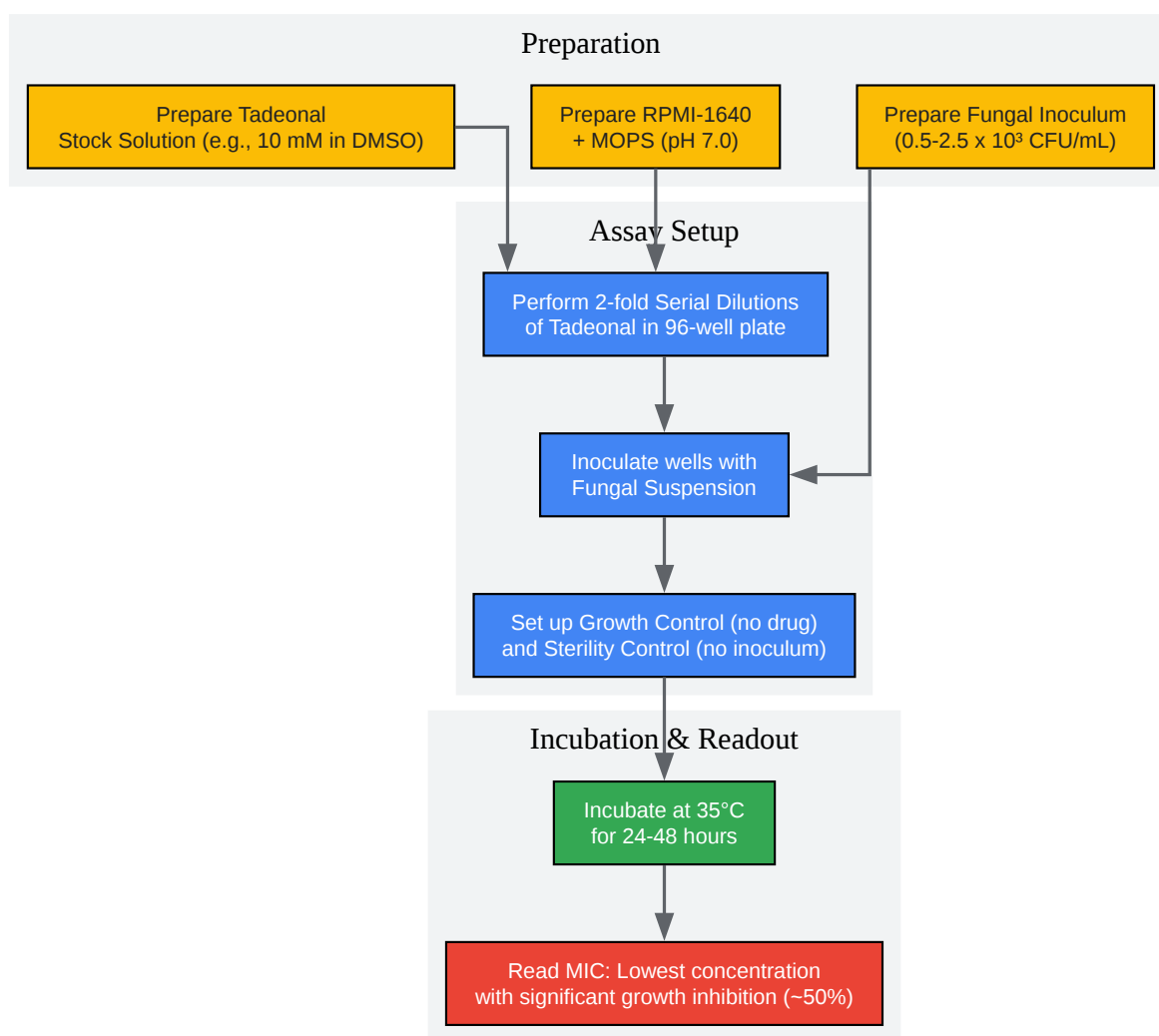
Objective: To determine the Minimum Inhibitory Concentration (MIC) of **Tadeonal** against a fungal isolate. The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.

Materials:

- **Tadeonal** (Polygodial)
- Anhydrous DMSO
- Fungal isolate (e.g., *Candida albicans* ATCC 90028)
- RPMI-1640 medium with L-glutamine, without sodium bicarbonate
- MOPS buffer (3-(N-morpholino)propanesulfonic acid)
- Sterile 96-well flat-bottom microtiter plates
- Sterile reagent reservoirs
- Multichannel pipette

- Spectrophotometer or plate reader (optional, for quantitative reading)
- Incubator set to 35°C
- Sterile water or saline

Experimental Workflow Diagram:



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Workflow for Antifungal Susceptibility Testing.

Procedure:

- Prepare Test Medium: Prepare RPMI-1640 medium buffered to pH 7.0 with MOPS. Filter-sterilize and store at 4°C.
- Prepare **Tadeonal** Stock: Prepare a 1.28 mg/mL stock solution of **Tadeonal** in DMSO. This concentration is 100x the highest final concentration to be tested (128 µg/mL), ensuring the final DMSO concentration does not exceed 1%.
- Prepare Fungal Inoculum: a. Culture the yeast on a Sabouraud Dextrose Agar plate for 24 hours at 35°C. b. Suspend several colonies in 5 mL of sterile saline. c. Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately $1-5 \times 10^6$ CFU/mL). d. Perform a 1:1000 dilution of this suspension into the test medium to achieve a final inoculum density of $1-5 \times 10^3$ CFU/mL.
- Set up the Microdilution Plate: a. Add 100 µL of the test medium to wells 2 through 12 in each row to be used. b. Prepare an intermediate dilution of the **Tadeonal** stock. For example, add 4 µL of the 1.28 mg/mL stock to 196 µL of test medium. This gives a 256 µg/mL solution. c. Add 200 µL of this 256 µg/mL **Tadeonal** solution to well 1. d. Perform a 2-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing thoroughly, then transferring 100 µL from well 2 to well 3, and so on, up to well 10. Discard 100 µL from well 10. e. This leaves well 11 as the growth control (no drug) and well 12 as the sterility control (no drug, no inoculum).
- Inoculate the Plate: a. Add 100 µL of the prepared fungal inoculum (from step 3d) to wells 1 through 11. b. Add 100 µL of sterile test medium to well 12. c. The final volume in each well will be 200 µL. The final concentrations of **Tadeonal** will range from 128 µg/mL to 0.25 µg/mL.
- Incubation: a. Cover the plate and incubate at 35°C for 24 to 48 hours.
- Determine the MIC: a. The MIC is the lowest concentration of **Tadeonal** at which there is a prominent decrease in turbidity (approximately 50% inhibition) compared to the growth control well (well 11). b. The sterility control (well 12) should show no growth. c. The growth control (well 11) should show distinct turbidity.

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